

Essential Safety and Operational Guide for Handling Tubulin Inhibitor 24

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Compound of Interest

Compound Name: *Tubulin inhibitor 24*

Cat. No.: *B12402945*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Tubulin inhibitor 24** (CAS No. 2415761-65-6). As a potent antineoplastic agent that functions by inhibiting tubulin polymerization, this compound requires stringent safety protocols to prevent occupational exposure.^{[1][2]} Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive Safety Data Sheet (SDS) is not publicly available, the compound is classified with the following GHS hazard statements:

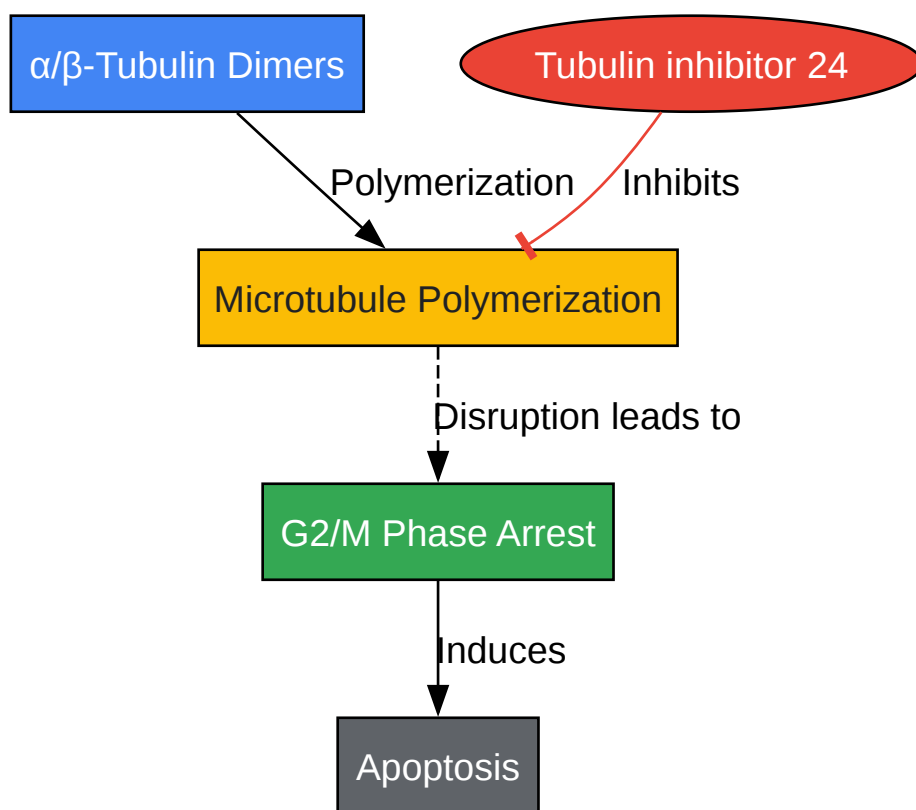
- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation

Given its potent cytotoxic nature as a tubulin inhibitor, it should be handled as a hazardous drug.^[3] The following PPE is mandatory to minimize exposure.^{[4][5]}

PPE Category	Specification	Rationale
Hand Protection	Two pairs of chemotherapy-rated nitrile gloves (meeting ASTM D6978 standard).[4][6]	Prevents skin contact and absorption. Double-gloving provides an additional barrier.
Body Protection	Disposable, solid-front, back-closing gown made of a low-permeability fabric.[4]	Protects against splashes and aerosol contamination of clothing.
Eye Protection	ANSI-rated safety glasses with side shields or chemical splash goggles.[5]	Protects eyes from splashes and aerosols.
Face Protection	A face shield should be worn in conjunction with goggles when there is a significant risk of splashing.[4]	Provides a full-face barrier against splashes.
Respiratory Protection	An N95 respirator or higher should be used when handling the powdered form of the compound outside of a containment device.	Minimizes inhalation of aerosolized particles.

Operational Plan: Safe Handling Workflow

All handling of **Tubulin inhibitor 24**, especially the solid form and initial solution preparation, must be conducted within a certified Class II Biological Safety Cabinet (BSC) or a similar containment primary engineering control (C-PEC) to minimize aerosol generation and exposure.[7]



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